

(R)-3-(2-Chlorophenoxy)-pyrrolidine HCl CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (R)-3-(2-Chlorophenoxy)-pyrrolidine HCl

Cat. No.: B8766091

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Technical Guide: (R)-3-(2-Chlorophenoxy)-pyrrolidine HCl

Executive Summary

(R)-3-(2-Chlorophenoxy)-pyrrolidine Hydrochloride is a conformationally restricted, chiral amine scaffold used primarily in the development of Serotonin-Norepinephrine Reuptake Inhibitors (SNRIs) and modulators of voltage-gated ion channels. By constraining the flexible propylamine chain found in drugs like Atomoxetine into a pyrrolidine ring, this compound offers enhanced metabolic stability and receptor selectivity.

This guide provides a definitive workflow for its synthesis via the Mitsunobu reaction, analytical characterization, and handling protocols required for high-integrity drug discovery campaigns.

Chemical Identity & Physicochemical Properties[1] [2][3][4]

The compound is defined by a pyrrolidine ring ether-linked to a 2-chlorophenyl moiety. The (R)-configuration at the 3-position is critical for biological activity, often exhibiting distinct binding profiles compared to its (S)-enantiomer.

Table 1: Core Identifiers

Property	Specification
Chemical Name	(R)-3-(2-Chlorophenoxy)pyrrolidine hydrochloride
CAS Number	1185298-15-0
Molecular Formula	C ₁₀ H ₁₂ ClNO ^{[1][2][3][4][5][6]} · HCl
Molecular Weight	234.12 g/mol (Salt) / 197.66 g/mol (Free Base)
SMILES	Cl.Clc1ccccc1O[C@@H]2CCNC2
Appearance	White to off-white crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Insoluble in Hexane
Melting Point	189–190 °C (lit.)

Synthetic Methodology: The Mitsunobu Inversion Strategy^[5]

To ensure high enantiomeric excess (ee >98%), the synthesis relies on the Mitsunobu reaction. This pathway utilizes (S)-N-Boc-3-hydroxypyrrolidine as the starting material. The reaction proceeds with complete Walden inversion at the chiral center, yielding the desired (R)-ether.

Reaction Mechanism & Causality

- Inversion of Configuration:** The nucleophilic attack by the phenol occurs via an S_N2 mechanism on the activated alkoxy-phosphonium intermediate, inverting the (S)-hydroxyl to the (R)-ether.
- N-Protection:** The tert-butoxycarbonyl (Boc) group prevents amine oxidation and side reactions with the azo-reagent.

- Deprotection: Acidic cleavage removes the Boc group, precipitating the stable hydrochloride salt.

Experimental Protocol

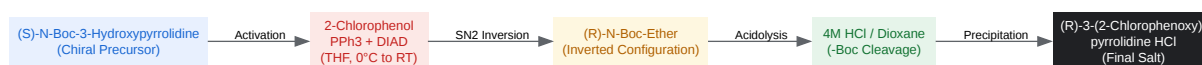
Step 1: Ether Formation (Mitsunobu Coupling)

- Charge: In a dry reactor under N₂, dissolve (S)-N-Boc-3-hydroxypyrrolidine (1.0 eq) and Triphenylphosphine (PPh₃) (1.2 eq) in anhydrous THF (10 vol).
- Add Nucleophile: Add 2-Chlorophenol (1.1 eq). Cool the mixture to 0–5 °C.
- Activate: Dropwise add Diisopropyl azodicarboxylate (DIAD) (1.2 eq) over 30 minutes, maintaining temperature <10 °C.
- Reaction: Warm to 25 °C and stir for 12–16 hours. Monitor by TLC/HPLC for consumption of the alcohol.
- Workup: Concentrate THF. Triturate residue with Hexane/Et₂O (1:1) to precipitate triphenylphosphine oxide (TPPO). Filter and concentrate the filtrate.^{[3][5]} Purify the intermediate via silica gel chromatography (Hexane/EtOAc).

Step 2: Deprotection & Salt Formation

- Dissolve: Dissolve the N-Boc intermediate in 1,4-Dioxane (5 vol).
- Acidify: Add 4M HCl in Dioxane (3.0 eq) dropwise at 0 °C.
- Cleavage: Stir at room temperature for 2–4 hours. The product will precipitate as a white solid.
- Isolation: Filter the solid under N₂. Wash with cold Et₂O to remove residual phenol and byproducts.
- Drying: Dry under vacuum at 40 °C to constant weight.

Synthesis Workflow Diagram



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Figure 1: Stereoselective synthesis pathway utilizing Mitsunobu inversion to access the (R)-enantiomer.

Applications in Drug Discovery[1][2][9][10]

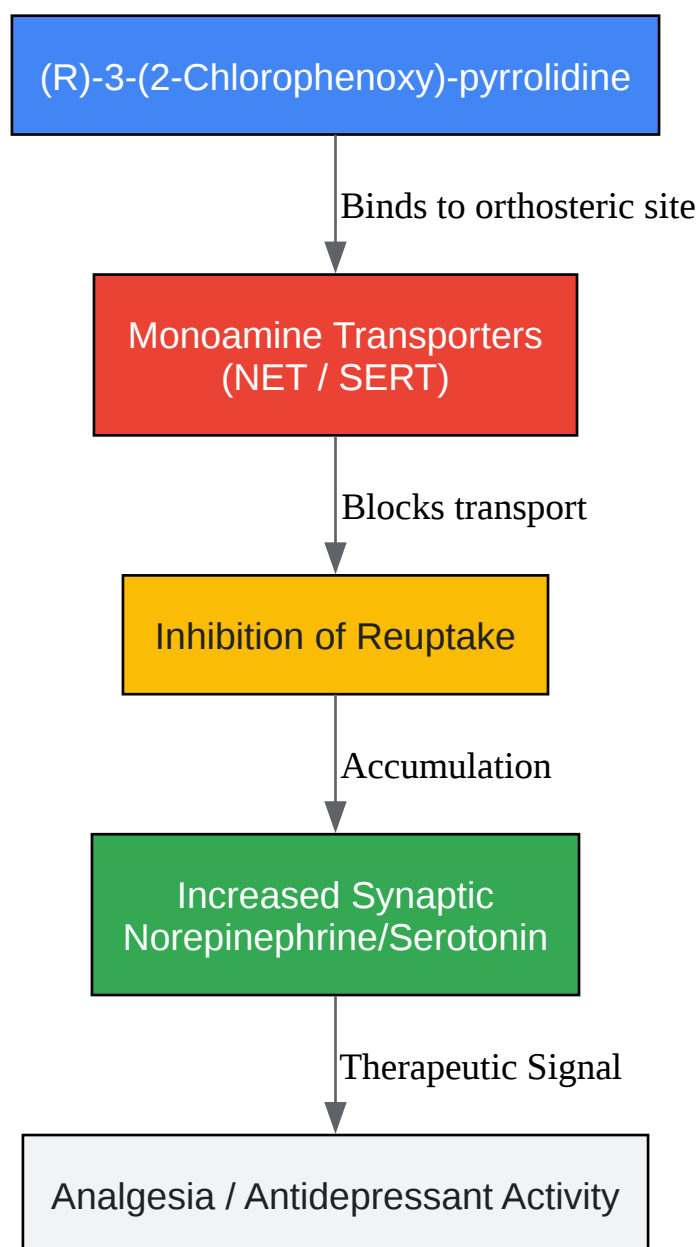
This scaffold is a "privileged structure" in medicinal chemistry, particularly for targets involving monoamine transporters.

Pharmacophore Mapping (SNRI Activity)

The (R)-3-(2-chlorophenoxy)-pyrrolidine motif mimics the aryloxy-propylamine pharmacophore found in Atomoxetine and Duloxetine.

- **Binding Mode:** The pyrrolidine nitrogen (protonated at physiological pH) interacts with the conserved aspartate residue in the transporter (SERT/NET). The 2-chlorophenyl ring occupies the hydrophobic S1 pocket.
- **Selectivity:** The rigid pyrrolidine ring reduces the entropic penalty of binding, potentially increasing affinity for the Norepinephrine Transporter (NET) over the Serotonin Transporter (SERT) compared to flexible chain analogs.

Biological Pathway Diagram



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Figure 2: Pharmacological cascade for SNRI activity mediated by the aryloxyppyrolidine scaffold.

Analytical Characterization

To validate the identity and purity of the synthesized compound, compare experimental data against these reference standards.

Proton NMR (^1H NMR, 400 MHz, DMSO- d_6)

Shift (δ ppm)	Multiplicity	Integration	Assignment
9.60	Broad s	2H	NH ₂ ⁺ (Ammonium protons)
7.45	dd	1H	Ar-H (3-position of phenyl)
7.30	td	1H	Ar-H (5-position of phenyl)
7.15	d	1H	Ar-H (6-position of phenyl)
7.00	t	1H	Ar-H (4-position of phenyl)
5.15	m	1H	C3-H (Chiral center, ether methine)
3.40 - 3.20	m	4H	C2-H, C5-H (Pyrrolidine ring)
2.25 - 2.10	m	2H	C4-H (Pyrrolidine ring)

Mass Spectrometry

- Method: LC-MS (ESI+)
- Expected Mass: $[\text{M}+\text{H}]^+ = 198.1$ m/z (for ^{35}Cl isotope).
- Isotopic Pattern: Distinct 3:1 ratio at 198/200 m/z due to Chlorine.

Handling & Safety Protocols

Signal Word: WARNING Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).

Safe Handling Procedure

- Engineering Controls: Always handle within a certified chemical fume hood to avoid inhalation of dust.
- PPE: Wear nitrile gloves, safety goggles, and a lab coat. A P95 dust mask is recommended if weighing open powders.
- Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen). The compound is hygroscopic; keep the vial tightly sealed.
- Spill Response: Sweep up dry spills to avoid dust generation. Neutralize surface with weak bicarbonate solution before wiping.

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- To cite this document: BenchChem. [(R)-3-(2-Chlorophenoxy)-pyrrolidine HCl CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8766091/docs#r-3-2-chlorophenoxy-pyrrolidine-hcl-cas-number-and-identifiers\]](https://www.benchchem.com/product/b8766091/docs#r-3-2-chlorophenoxy-pyrrolidine-hcl-cas-number-and-identifiers)

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